

# An In-depth Technical Guide to Methyl Isoquinoline-1-carboxylate

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## Compound of Interest

Compound Name: Methyl isoquinoline-1-carboxylate

Cat. No.: B1321313

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## Abstract

**Methyl isoquinoline-1-carboxylate** is a heterocyclic organic compound with potential applications in organic synthesis and as a scaffold in medicinal chemistry. This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and the current understanding of its biological context. While specific biological activity data for **Methyl isoquinoline-1-carboxylate** is limited in publicly accessible literature, this document summarizes the known activities of structurally related isoquinoline derivatives to provide a basis for future research and drug discovery efforts. Detailed experimental protocols for a plausible synthetic route are provided, based on established chemical transformations.

## Introduction

The isoquinoline scaffold is a prominent structural motif found in a vast array of natural products and synthetic compounds exhibiting significant biological activities.<sup>[1]</sup> The functionalization of the isoquinoline nucleus at the C1 position has been a key strategy in the development of novel therapeutic agents. **Methyl isoquinoline-1-carboxylate**, as a stable ester derivative, represents a valuable building block for further chemical modifications and biological screening. Its discovery is rooted in the broader exploration of isoquinoline chemistry, particularly through methods enabling C1 functionalization.

## Physicochemical Properties

A summary of the key physicochemical properties of **Methyl isoquinoline-1-carboxylate** is presented in Table 1. This data has been aggregated from various chemical databases.<sup>[2]</sup>

Table 1: Physicochemical Properties of **Methyl Isoquinoline-1-carboxylate**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>	<sup>[2]</sup>
Molecular Weight	187.19 g/mol	<sup>[2]</sup>
CAS Number	27104-72-9	<sup>[2]</sup>
IUPAC Name	methyl isoquinoline-1-carboxylate	<sup>[2]</sup>
SMILES	<chem>COC(=O)C1=NC=CC2=CC=C</chem> <chem>C=C21</chem>	<sup>[2]</sup>
Appearance	Not explicitly reported, likely a solid	-
Solubility	Not explicitly reported	-
Melting Point	Not explicitly reported	-
Boiling Point	Not explicitly reported	-

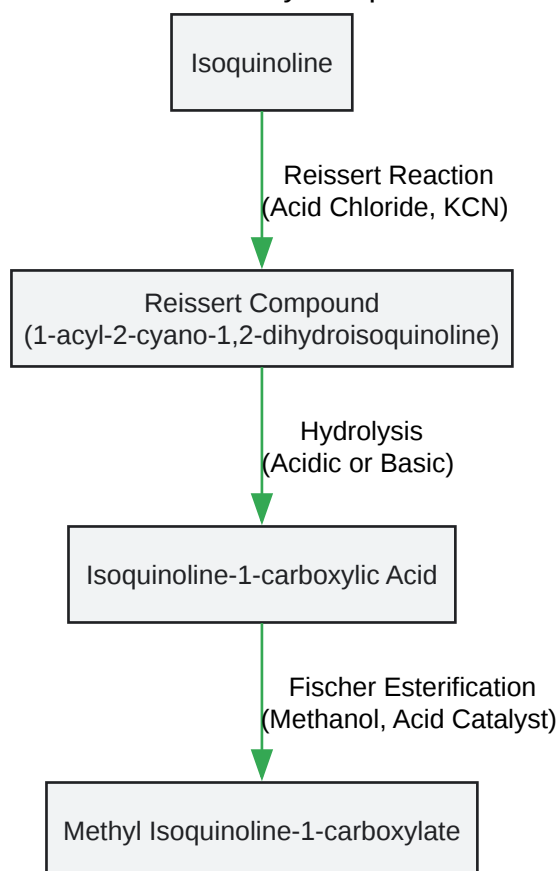
## Synthesis of Methyl Isoquinoline-1-carboxylate

While a singular "discovery" paper detailing the first synthesis of **Methyl isoquinoline-1-carboxylate** is not readily available in the surveyed literature, its preparation can be reliably achieved through a two-step process: the formation of isoquinoline-1-carboxylic acid, followed by its esterification. The Reissert reaction is a classic and effective method for the synthesis of the carboxylic acid precursor.<sup>[3]</sup>

## Synthesis Workflow

The logical workflow for the synthesis of **Methyl isoquinoline-1-carboxylate** is depicted in the following diagram.

Synthesis Workflow for Methyl Isoquinoline-1-carboxylate



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Caption: Synthesis workflow for **Methyl isoquinoline-1-carboxylate**.

## Experimental Protocols

The following protocols are based on well-established, general procedures for the Reissert reaction and Fischer esterification.

Step 1: Synthesis of Isoquinoline-1-carboxylic Acid via the Reissert Reaction

This protocol is adapted from the general principles of the Reissert reaction.[3]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve isoquinoline in a suitable solvent such as dichloromethane.
- **Addition of Reagents:** Cool the solution in an ice bath. Add an acyl chloride (e.g., benzoyl chloride) dropwise, followed by an aqueous solution of potassium cyanide.
- **Reaction:** Allow the reaction mixture to stir vigorously at room temperature for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Work-up:** Separate the organic layer and wash it sequentially with water, dilute hydrochloric acid, and brine. Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure to yield the crude Reissert compound.
- **Hydrolysis:** Subject the crude Reissert compound to acidic or basic hydrolysis. For acidic hydrolysis, reflux the compound in a mixture of concentrated hydrochloric acid and acetic acid. For basic hydrolysis, reflux with an aqueous solution of sodium hydroxide.
- **Purification:** After hydrolysis, adjust the pH of the solution to precipitate the isoquinoline-1-carboxylic acid. Collect the solid by filtration, wash with cold water, and dry to obtain the desired product.

## Step 2: Synthesis of **Methyl Isoquinoline-1-carboxylate** via Fischer Esterification

This protocol follows the general procedure for Fischer esterification.[4]

- **Reaction Setup:** In a round-bottom flask, suspend isoquinoline-1-carboxylic acid in an excess of methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux for several hours. Monitor the progress of the reaction by TLC.

- **Work-up:** After the reaction is complete, cool the mixture and remove the excess methanol under reduced pressure. Dissolve the residue in an organic solvent like ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel to afford pure **Methyl isoquinoline-1-carboxylate**.

## Biological Activity and Signaling Pathways

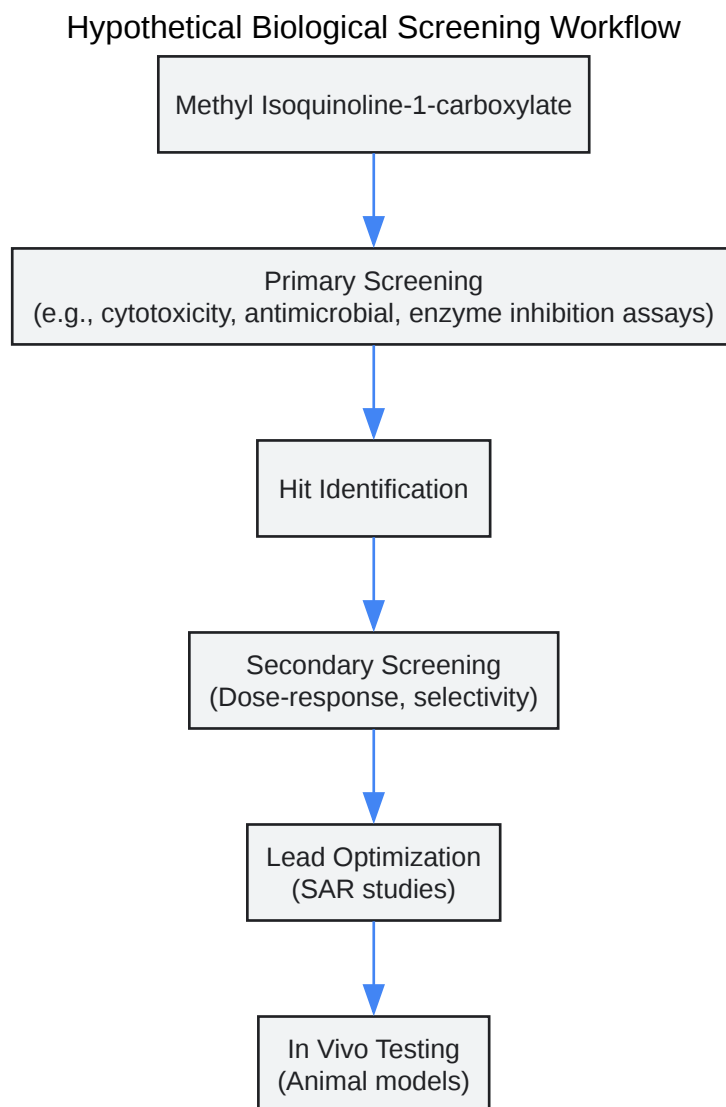
There is a lack of specific studies in the public domain detailing the biological activity and associated signaling pathways of **Methyl isoquinoline-1-carboxylate**. However, the broader class of isoquinoline derivatives is known for a wide range of pharmacological effects.<sup>[1]</sup> A summary of the biological activities of some related isoquinoline compounds is presented in Table 2.

Table 2: Biological Activities of Selected Isoquinoline Derivatives

Compound/Derivative Class	Biological Activity	Reference(s)
Isoquinoline-1-carboxamides	Anti-inflammatory and anti-migratory effects in microglial cells, potentially through inhibition of the MAPKs/NF-κB pathway.	[5]
1,2,3,4-Tetrahydroisoquinolines (THIQs)	Antidepressant, neuroprotective, antibacterial, and antimalarial activities have been reported for various analogs.	[6]
Simple Isoquinoline Alkaloids	Anti-inflammatory and other biological activities.	[7]
Glycosyl Isoquinoline-1-carboxylates	Used as glycosyl donors in chemical synthesis, indicating their reactivity and potential for creating complex bioactive molecules.	[8]

## Hypothetical Biological Screening Workflow

Given the diverse activities of related compounds, a logical workflow for the initial biological evaluation of **Methyl isoquinoline-1-carboxylate** is proposed below.



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Caption: Hypothetical workflow for biological screening.

## Conclusion

**Methyl isoquinoline-1-carboxylate** is a readily accessible compound through well-established synthetic methodologies. While its specific biological functions remain to be elucidated, the rich pharmacology of the isoquinoline class of compounds suggests that it is a promising candidate

for further investigation in drug discovery programs. This guide provides the foundational chemical knowledge required to synthesize and further explore the potential of this molecule. Future research should focus on a systematic evaluation of its biological activity to unlock its therapeutic potential.

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